

An In-depth Technical Guide to Oxadixyl: Chemical Structure, Properties, and Fungicidal Activity

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Compound of Interest

Compound Name: Oxadixyl

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Abstract

Oxadixyl is a systemic fungicide belonging to the phenylamide class of chemicals, recognized for its efficacy against a range of plant pathogenic oomycetes. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, fungicidal activity, and toxicological profile of **Oxadixyl**. Detailed methodologies for its synthesis and analytical determination are presented, alongside a discussion of its mode of action. This document is intended to serve as a core resource for researchers, scientists, and professionals involved in the fields of agrochemical research, drug development, and crop protection.

Chemical Identity and Structure

Oxadixyl is chemically identified as N-(2,6-dimethylphenyl)-2-methoxy-N-(2-oxo-1,3-oxazolidin-3-yl)acetamide.[1][2] Its structure is characterized by a central acetamide core linking a 2,6-dimethylphenyl group and a 2-oxo-1,3-oxazolidin-3-yl moiety.

Table 1: Chemical Identifiers for **Oxadixyl**

Identifier	Value
IUPAC Name	N-(2,6-dimethylphenyl)-2-methoxy-N-(2-oxo-1,3-oxazolidin-3-yl)acetamide[1][2]
CAS Number	77732-09-3[3][4]
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₄ [3][4]
Molecular Weight	278.30 g/mol [3][4]
Canonical SMILES	<chem>CC1=C(C(=CC=C1)C)N(C(=O)COC)N2CCOC2=O</chem>
InChI Key	UWVQIROCRJWDKL-UHFFFAOYSA-N

Physicochemical Properties

Oxadixyl is a colorless to light beige crystalline solid under standard conditions.[5][6] A summary of its key physicochemical properties is provided in Table 2.

Table 2: Physicochemical Properties of **Oxadixyl**

Property	Value
Melting Point	104-105 °C[2]
Boiling Point	Decomposes before boiling
Density	0.5 g/mL[7]
Vapor Pressure	3.3 x 10 ⁻⁶ Pa at 25 °C
Water Solubility	3400 mg/L at 25 °C[8]
Solubility in Organic Solvents (at 25 °C)	Acetone: >200 g/LEthanol: 50-100 g/LToluene: 10-20 g/Ln-Hexane: <1 g/Ln-Octanol: 10-20 g/L
LogP (Octanol-Water Partition Coefficient)	0.7
pKa	Data not available

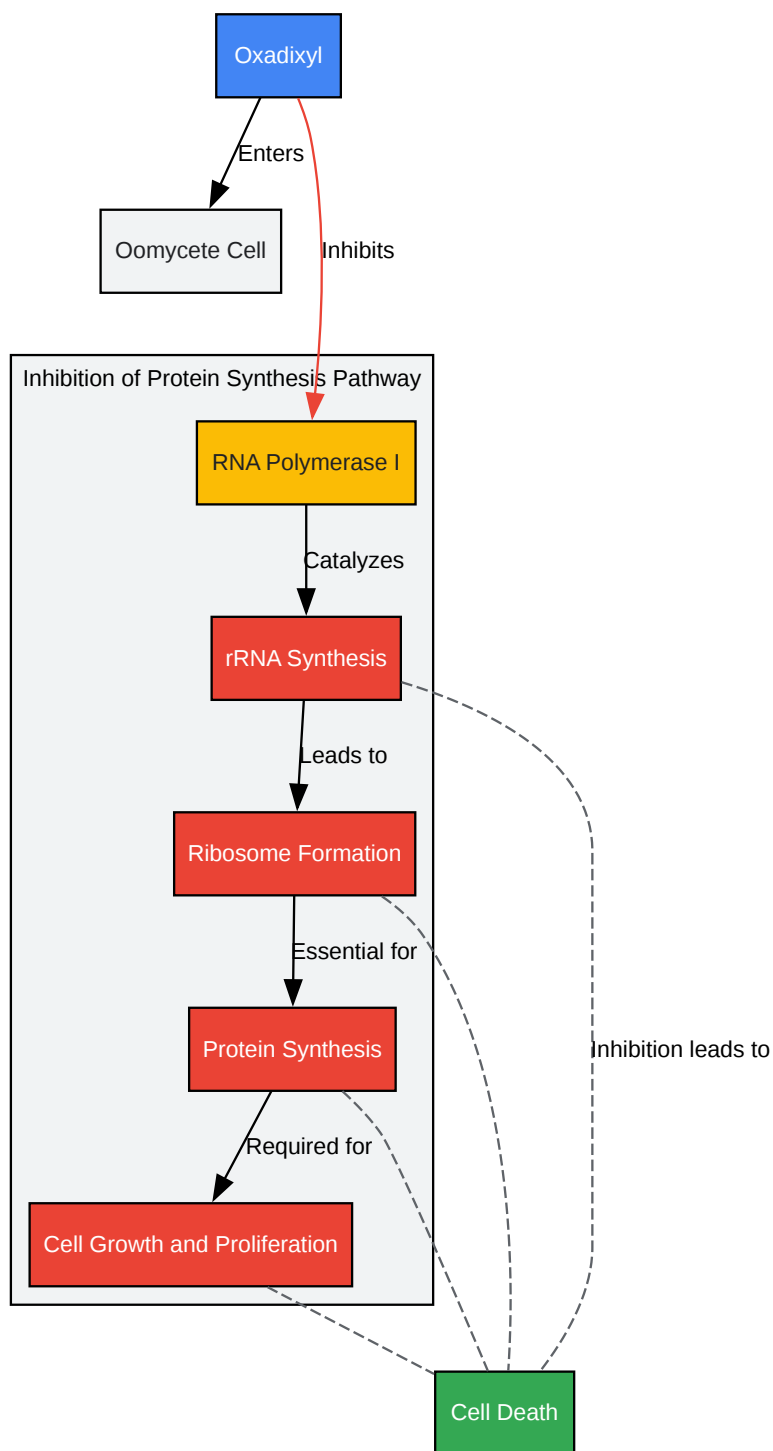
Fungicidal Properties and Mode of Action

Spectrum of Activity

Oxadixyl is a systemic fungicide with both protective and curative properties.[5] It is particularly effective against oomycetes, a group of fungus-like eukaryotic microorganisms. Its spectrum of activity includes, but is not limited to, pathogens from the order Peronosporales, which are responsible for devastating plant diseases such as downy mildews and late blights.[5][9]

Mode of Action

The primary mode of action of **Oxadixyl** is the inhibition of protein synthesis in susceptible oomycetes.[5] Specifically, it targets and disrupts the function of RNA polymerase I, an enzyme essential for the transcription of ribosomal RNA (rRNA) genes.[7] By inhibiting rRNA synthesis, **Oxadixyl** effectively halts the production of ribosomes, which are the cellular machinery for protein synthesis, ultimately leading to the cessation of growth and death of the pathogen.



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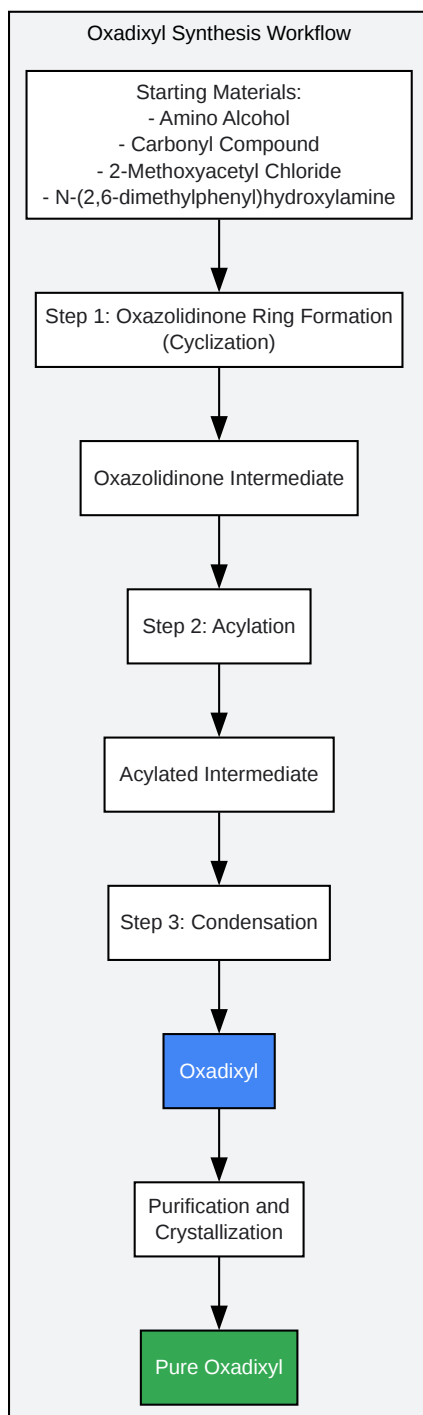
Figure 1: Simplified signaling pathway of **Oxadixyl**'s mode of action.

Synthesis and Formulation Synthesis Pathway

The synthesis of **Oxadixyl** is a multi-step process that can be broadly outlined as follows:

- **Formation of the Oxazolidinone Ring:** This initial step involves the cyclization of an appropriate amino alcohol with a carbonyl compound.
- **Acylation:** The formed oxazolidinone ring is then acylated using 2-methoxyacetyl chloride to introduce the methoxyacetyl group.
- **Condensation:** The final step is a condensation reaction between the acylated intermediate and a substituted aniline derivative, N-(2,6-dimethylphenyl)hydroxylamine, to yield the final **Oxadixyl** molecule.^[7]

These reactions are typically conducted in organic solvents like acetonitrile or dichloromethane under controlled temperature and pH to ensure high yield and purity.^[7]



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Figure 2: General workflow for the synthesis of **Oxadixyl**.

Formulation

For agricultural applications, technical grade **Oxadixyl** is formulated into various products, most commonly as wettable powders (WP) and suspension concentrates (SC). These formulations facilitate its application as a foliar spray or seed treatment.

Toxicological Profile

The toxicological profile of **Oxadixyl** has been evaluated to determine its potential hazards to humans and the environment.

Table 3: Acute Toxicity of **Oxadixyl**

Route	Species	LD ₅₀ /LC ₅₀
Oral	Rat	1860 mg/kg (female)[2]
Dermal	Rat	>2000 mg/kg[5]
Inhalation (4h)	Rat	>5.6 mg/L[5]

Oxadixyl is classified as having low acute toxicity.[7] Chronic exposure studies in rats have suggested the liver as a target organ.[5] It is not considered to be a skin sensitizer.[5]

Environmental Fate

Oxadixyl is persistent in soil, with a half-life that can extend to several months.[8] It is stable to hydrolysis at neutral and acidic pH but can undergo some hydrolysis under alkaline conditions. [5] Due to its mobility in certain soil types, there is a potential for leaching into groundwater. In the aquatic environment, **Oxadixyl** is considered toxic to aquatic life with long-lasting effects. [10]

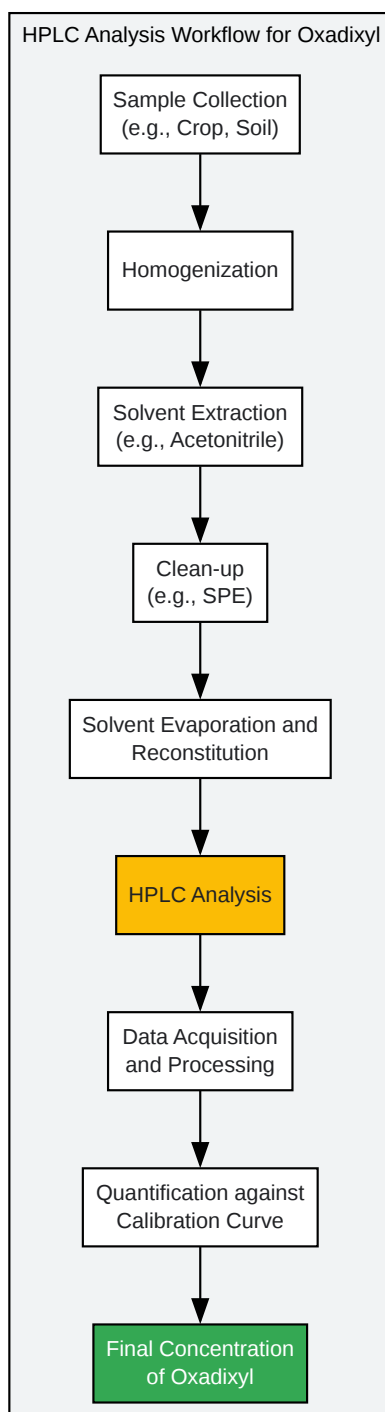
Analytical Methods

The determination of **Oxadixyl** residues in various matrices is crucial for regulatory compliance and food safety. High-performance liquid chromatography (HPLC) is a commonly employed analytical technique for this purpose.

Experimental Protocol: HPLC Determination of Oxadixyl

This protocol provides a general guideline for the determination of **Oxadixyl** in a sample matrix.

- Sample Preparation:
 - Homogenize the sample (e.g., crop material, soil).
 - Extract **Oxadixyl** from the homogenized sample using a suitable organic solvent (e.g., acetonitrile).
 - Perform a clean-up step, such as solid-phase extraction (SPE), to remove interfering matrix components.
 - Evaporate the solvent and reconstitute the residue in the mobile phase.
- HPLC Conditions:
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
 - Mobile Phase: A mixture of acetonitrile and water (e.g., 80:20 v/v).
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 20 μ L.
 - Detection: UV detector at an appropriate wavelength (e.g., 292 nm).
- Quantification:
 - Prepare a series of standard solutions of **Oxadixyl** of known concentrations.
 - Inject the standards to generate a calibration curve.
 - Inject the prepared sample and quantify the **Oxadixyl** concentration by comparing its peak area to the calibration curve.



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Figure 3: General experimental workflow for the HPLC determination of **Oxadixyl**.

Conclusion

Oxadixyl remains an important fungicide for the control of oomycete pathogens in agriculture. Its specific mode of action, targeting RNA polymerase I, provides a valuable tool in disease management strategies. This technical guide has summarized the key chemical, physical, and biological properties of **Oxadixyl**, providing a foundational resource for scientific and research professionals. Further research into its environmental interactions and the development of more sustainable application methods will continue to be of importance.

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